

An In-depth Technical Guide to 1-Propoxyhexane

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Compound of Interest

Compound Name: 1-Propoxyhexane

CAS No.: 53685-78-2

Cat. No.: B12280008

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This technical guide provides a comprehensive overview of **1-propoxyhexane**, also known as hexyl propyl ether, tailored for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, experimental protocols for its synthesis, and a summary of its known applications and potential biological relevance.

Chemical and Physical Properties

1-Propoxyhexane is a colorless liquid and a member of the ether class of organic compounds, characterized by an oxygen atom connected to a propyl and a hexyl group.^[1] Its primary use in industrial and research settings is as a solvent due to its chemical stability and ability to dissolve a variety of compounds.^[1]

Identifiers and General Properties

Property	Value	Source
CAS Number	53685-78-2	[2][3][4][5]
Molecular Formula	C ₉ H ₂₀ O	[2][3][4][5]
Molecular Weight	144.25 g/mol	[2][3][4]
IUPAC Name	1-propoxyhexane	[3]
Synonyms	Hexyl propyl ether, n-Hexyl propyl ether	[3][4][5]
InChI Key	JLQBXJSLMWXEFL-UHFFFAOYSA-N	[2][3][4]
Canonical SMILES	CCCCCOCCC	[3]

Physical Properties

Property	Value	Source
Density	0.786 g/cm ³	[3][5]
Boiling Point	165.4 °C at 760 mmHg	[3][5][6]
Melting Point	-68.3 °C (estimate)	[7]
Flash Point	44.6 °C	[3][5][6]
Vapor Pressure	2.47 mmHg at 25 °C	[3][5][6]
Refractive Index	1.41	[3][5]
LogP	2.99330	

Synthesis of 1-Propoxyhexane

The most common and well-established method for synthesizing **1-propoxyhexane** is the Williamson ether synthesis.[1] This reaction proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism, where an alkoxide ion displaces a halide from an alkyl halide.[8]
[9]

Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from established procedures for similar ethers.^{[10][11]} It involves the formation of sodium hexoxide from 1-hexanol, followed by its reaction with a propyl halide.

Materials and Reagents:

- 1-Hexanol (anhydrous)
- Sodium metal (Na) or Sodium hydride (NaH)
- 1-Bromopropane (or other suitable propyl halide)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Deionized water
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

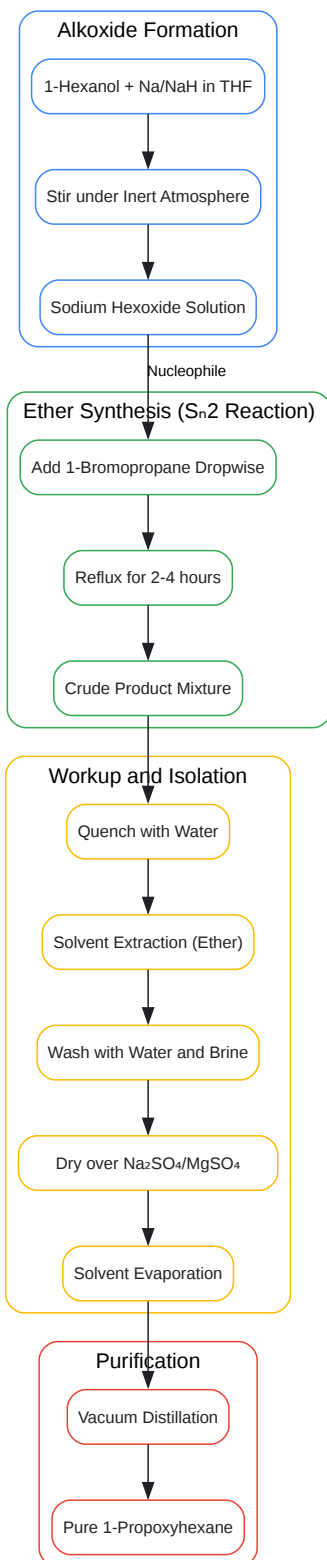
Procedure:

- Alkoxide Formation:
 - Under an inert atmosphere (e.g., nitrogen or argon), add anhydrous 1-hexanol to a dry three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel.
 - Add an anhydrous solvent such as THF.
 - Carefully add stoichiometric equivalents of sodium metal (cut into small pieces) or sodium hydride (60% dispersion in mineral oil) portion-wise.
 - Stir the mixture at room temperature until all the sodium has reacted or hydrogen gas evolution ceases.
- Williamson Synthesis:

- Heat the resulting sodium hexoxide solution to a gentle reflux.
- Add 1-bromopropane dropwise from the dropping funnel over a period of 30 minutes.
- Continue to reflux the reaction mixture for 2-4 hours to ensure the reaction goes to completion. The formation of a white precipitate (sodium bromide) will be observed.
- Workup and Isolation:
 - Allow the reaction mixture to cool to room temperature.
 - Carefully quench the reaction by adding deionized water to dissolve the sodium bromide salt.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with deionized water and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent using a rotary evaporator.
 - The crude **1-propoxyhexane** can be purified by vacuum distillation to yield a colorless liquid.

Synthesis Workflow Diagram

Workflow for the Williamson Ether Synthesis of 1-Propoxyhexane



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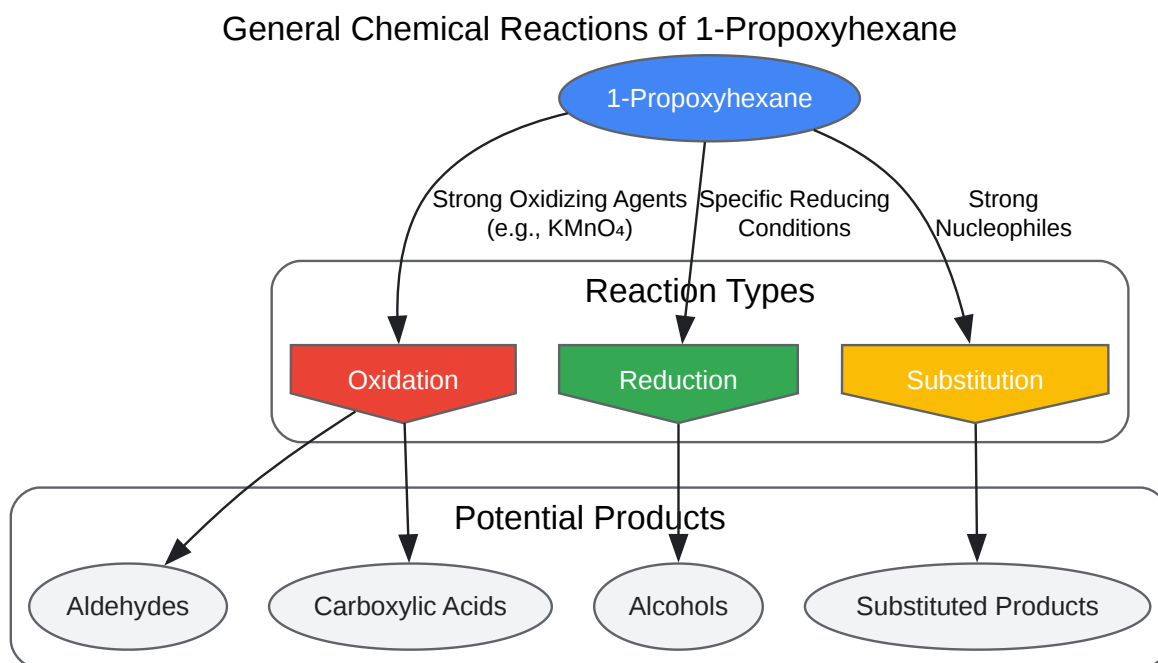
Caption: A generalized workflow for the synthesis of **1-propoxyhexane**.

Chemical Reactivity

1-Propoxyhexane exhibits chemical reactivity typical of an ether. The ether linkage is generally stable but can undergo cleavage under harsh conditions. The alkyl chains can undergo reactions characteristic of alkanes.

- Oxidation: Strong oxidizing agents like potassium permanganate (KMnO_4) or chromium trioxide (CrO_3) can oxidize **1-propoxyhexane**, potentially leading to the formation of aldehydes or carboxylic acids.[1]
- Reduction: Reduction of ethers is less common but can be achieved under specific conditions to yield alcohols.[1]
- Substitution: Nucleophilic substitution reactions can occur, particularly in the presence of strong nucleophiles.[1]

General Chemical Reactions Diagram



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Caption: General chemical reactions of **1-propoxyhexane**.

Applications and Biological Relevance

Industrial and Research Applications

The primary application of **1-propoxyhexane** is as a solvent in various contexts:

- **Organic Synthesis:** It serves as a reaction medium due to its ability to dissolve a wide range of nonpolar compounds.[1]
- **Extraction and Purification:** Its solvent properties are utilized in the extraction and purification of biological molecules.[1]
- **Industrial Formulations:** It is used in the formulation of coatings, adhesives, and cleaning agents.[1]

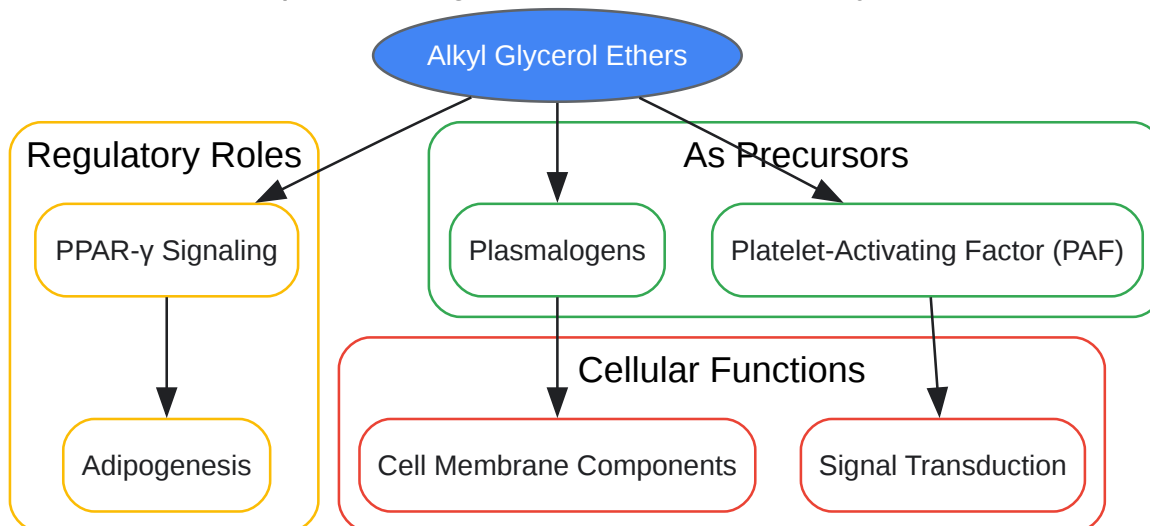
Biological Activity and Toxicology

There is limited specific toxicological and metabolic data available for **1-propoxyhexane**. Its mechanism of action in biological systems, when used as a solvent, is primarily through non-covalent interactions such as van der Waals forces and dipole-dipole interactions.[1]

While data on **1-propoxyhexane** is scarce, the broader class of alkyl ethers, particularly alkylglycerol ethers, has been studied for biological activity. These related compounds are known to be precursors for biologically active molecules like plasmalogens and the platelet-activating factor (PAF).[2] They have also been implicated in the regulation of adipogenesis through the peroxisome proliferator-activated receptor-gamma (PPAR- γ).[2] It is important to note that these activities are associated with structurally different alkyl ethers and may not be directly applicable to **1-propoxyhexane**.

Conceptual Biological Roles of Related Alkyl Ethers

Conceptual Biological Roles of Related Alkyl Ethers



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Caption: Conceptual biological roles of related alkyl ethers.

Conclusion

1-Propoxyhexane is a simple acyclic ether with well-defined physical and chemical properties. Its synthesis is straightforward via the Williamson ether synthesis. While it is widely used as a solvent, there is a notable lack of in-depth research into its specific metabolism, toxicology, and potential biological activities. Future research could focus on these areas to provide a more complete profile of this compound, particularly for professionals in drug development and life sciences who may encounter it as a solvent or a synthetic intermediate.

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References

- 1. [1-Propoxyhexane | 53685-78-2 | Benchchem \[benchchem.com\]](#)

- [2. Alkyl Glycerol Ethers as Adaptogens - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 1-Propoxyhexane | C9H20O | CID 111844 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Hexane, 1-propoxy- \[webbook.nist.gov\]](#)
- [5. 1-propoxyhexane | 53685-78-2 \[chemnet.com\]](#)
- [6. 1-ethoxyhexane - 1-propoxyhexane \(1:1\) | 68937-66-6 \[chemnet.com\]](#)
- [7. 1-PROPOXYHEXANE \[chembk.com\]](#)
- [8. Williamson Ether Synthesis - Chemistry Steps \[chemistrysteps.com\]](#)
- [9. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
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